

Application Notes & Protocols for Measuring BQR-695 (Brequinar) Efficacy

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Compound of Interest

Compound Name: BQR-695

Cat. No.: B606332

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Introduction

BQR-695, also known as Brequinar sodium (BQR), is a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), the fourth enzyme in the de novo pyrimidine biosynthetic pathway.^[1] This pathway is essential for the synthesis of pyrimidine nucleotides (uridine and cytidine), which are critical for DNA and RNA synthesis. Actively proliferating cells, such as activated T lymphocytes, have a high demand for pyrimidines and are therefore particularly sensitive to the inhibition of this pathway. By blocking DHODH, Brequinar depletes the intracellular pool of pyrimidines, leading to cell cycle arrest and inhibition of proliferation, primarily in T cells.^[1] This mechanism of action underlies its immunosuppressive effects, making it a compound of interest for organ transplantation and autoimmune diseases.^[1]

These application notes provide a detailed overview of the key methodologies and protocols to assess the efficacy of **BQR-695** in both in vitro and in vivo settings.

I. In Vitro Efficacy Assessment

T-Cell Proliferation Assays

The primary mechanism of Brequinar is the inhibition of lymphocyte proliferation. Therefore, a T-cell proliferation assay is the most direct method to measure its in vitro efficacy.

Experimental Protocol: T-Cell Proliferation Assay using CFSE

Objective: To quantify the inhibition of mitogen-stimulated T-cell proliferation by **BQR-695**.

Materials:

- Peripheral Blood Mononuclear Cells (PBMCs) isolated from healthy donors.
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Phytohemagglutinin (PHA) or anti-CD3/CD28 antibodies.
- Carboxyfluorescein succinimidyl ester (CFSE).
- **BQR-695** (Brequinar) stock solution.
- Flow cytometer.

Procedure:

- Isolate PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- Label the PBMCs with CFSE by incubating the cells with 5 µM CFSE in PBS for 10 minutes at 37°C.
- Quench the staining by adding 5 volumes of ice-cold complete RPMI-1640 medium.
- Wash the cells twice with complete RPMI-1640 medium.
- Resuspend the cells at a density of 1×10^6 cells/mL in complete RPMI-1640 medium.
- Plate 100 µL of the cell suspension into a 96-well round-bottom plate.
- Add 50 µL of **BQR-695** at various concentrations (e.g., 0.1 nM to 10 µM) to the wells in triplicate. Include a vehicle control (DMSO).
- Add 50 µL of a T-cell mitogen, such as PHA (5 µg/mL final concentration) or anti-CD3/CD28 beads.
- Incubate the plate for 72-96 hours at 37°C in a 5% CO₂ incubator.

- Harvest the cells and analyze by flow cytometry. CFSE fluorescence intensity is halved with each cell division. The percentage of proliferating cells is determined by gating on the CFSE-low population.

Data Presentation:

BQR-695 Conc.	% Proliferating T-Cells (Mean ± SD)	% Inhibition
Vehicle Control	85 ± 5	0
0.1 nM	78 ± 6	8.2
1 nM	65 ± 4	23.5
10 nM	42 ± 3	50.6
100 nM	15 ± 2	82.4
1 µM	5 ± 1	94.1
10 µM	2 ± 1	97.6

Cytokine Production Assays

Brequinar's inhibition of T-cell activation also leads to a reduction in the production of key cytokines, such as Interleukin-2 (IL-2).

Experimental Protocol: IL-2 Production Measurement by ELISA

Objective: To measure the effect of **BQR-695** on IL-2 production by activated T-cells.

Materials:

- PBMCs.
- Complete RPMI-1640 medium.
- PHA or anti-CD3/CD28 antibodies.
- **BQR-695** (Brequinar) stock solution.

- Human IL-2 ELISA kit.

Procedure:

- Isolate and prepare PBMCs as described in the T-cell proliferation assay protocol.
- Plate 1×10^6 cells/mL in a 96-well flat-bottom plate.
- Add **BQR-695** at various concentrations.
- Stimulate the cells with PHA or anti-CD3/CD28 beads.
- Incubate for 24-48 hours at 37°C in a 5% CO₂ incubator.
- Centrifuge the plate and collect the supernatant.
- Measure the concentration of IL-2 in the supernatant using a human IL-2 ELISA kit according to the manufacturer's instructions.

Data Presentation:

BQR-695 Conc.	IL-2 Concentration (pg/mL) (Mean ± SD)	% Inhibition
Vehicle Control	1500 ± 120	0
0.1 nM	1350 ± 110	10
1 nM	1100 ± 90	26.7
10 nM	700 ± 60	53.3
100 nM	250 ± 30	83.3
1 µM	50 ± 10	96.7
10 µM	< 20	> 98.7

II. In Vivo Efficacy Assessment

Delayed-Type Hypersensitivity (DTH) Model

The DTH response is a T-cell-mediated inflammatory reaction and is a standard model for assessing in vivo immunosuppressive activity.

Experimental Protocol: Murine DTH Model

Objective: To evaluate the effect of **BQR-695** on a T-cell-mediated inflammatory response in mice.

Materials:

- BALB/c mice.
- Methylated Bovine Serum Albumin (mBSA).
- Complete Freund's Adjuvant (CFA).
- **BQR-695** (Brequinar) formulation for oral or intraperitoneal administration.
- Calipers.

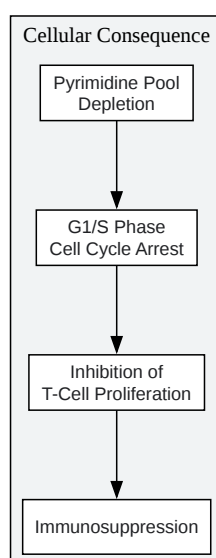
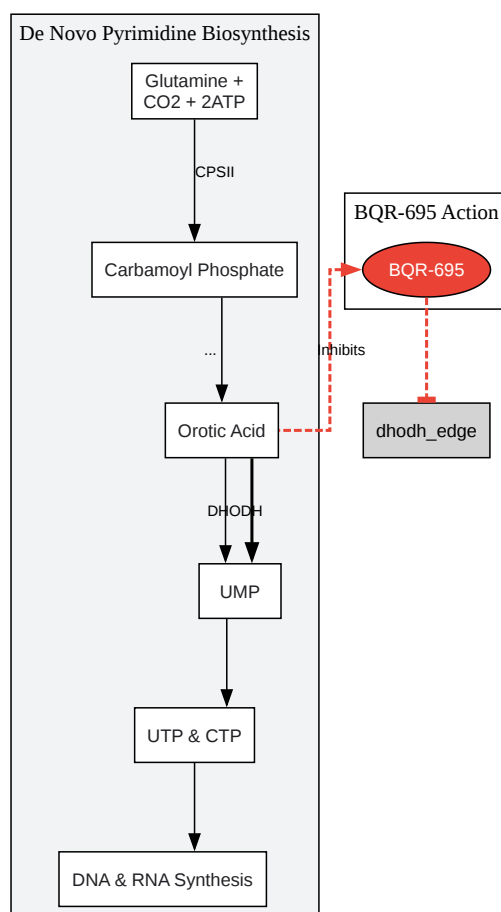
Procedure:

- Sensitization (Day 0): Sensitize mice by injecting 100 µg of mBSA emulsified in CFA subcutaneously at the base of the tail.
- Drug Treatment: Administer **BQR-695** or vehicle daily from day 7 to day 14.
- Challenge (Day 14): Elicit the DTH response by injecting 20 µg of mBSA in PBS into the right hind footpad. Inject PBS alone into the left hind footpad as a control.
- Measurement: Measure the footpad thickness of both hind paws at 24, 48, and 72 hours after the challenge using calipers.
- The DTH response is calculated as the difference in thickness between the mBSA-injected and PBS-injected footpads.

Data Presentation:

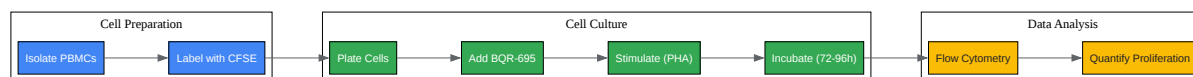
Treatment Group	Dose (mg/kg)	Footpad Swelling (mm) at 24h (Mean $\pm$ SD)	% Inhibition
Vehicle Control	-	1.2 $\pm$ 0.15	0
BQR-695	1	0.9 $\pm$ 0.12	25
BQR-695	5	0.6 $\pm$ 0.10	50
BQR-695	10	0.3 $\pm$ 0.08	75

III. Diagrams



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Caption: Mechanism of action of **BQR-695** (Brequinar).



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Caption: Experimental workflow for the CFSE-based T-cell proliferation assay.

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References

- 1. Novel mechanisms of brequinar sodium immunosuppression on T cell activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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